

Tivozanib diarrhea management antidiarrheal protocols

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Compound Focus: Tivozanib

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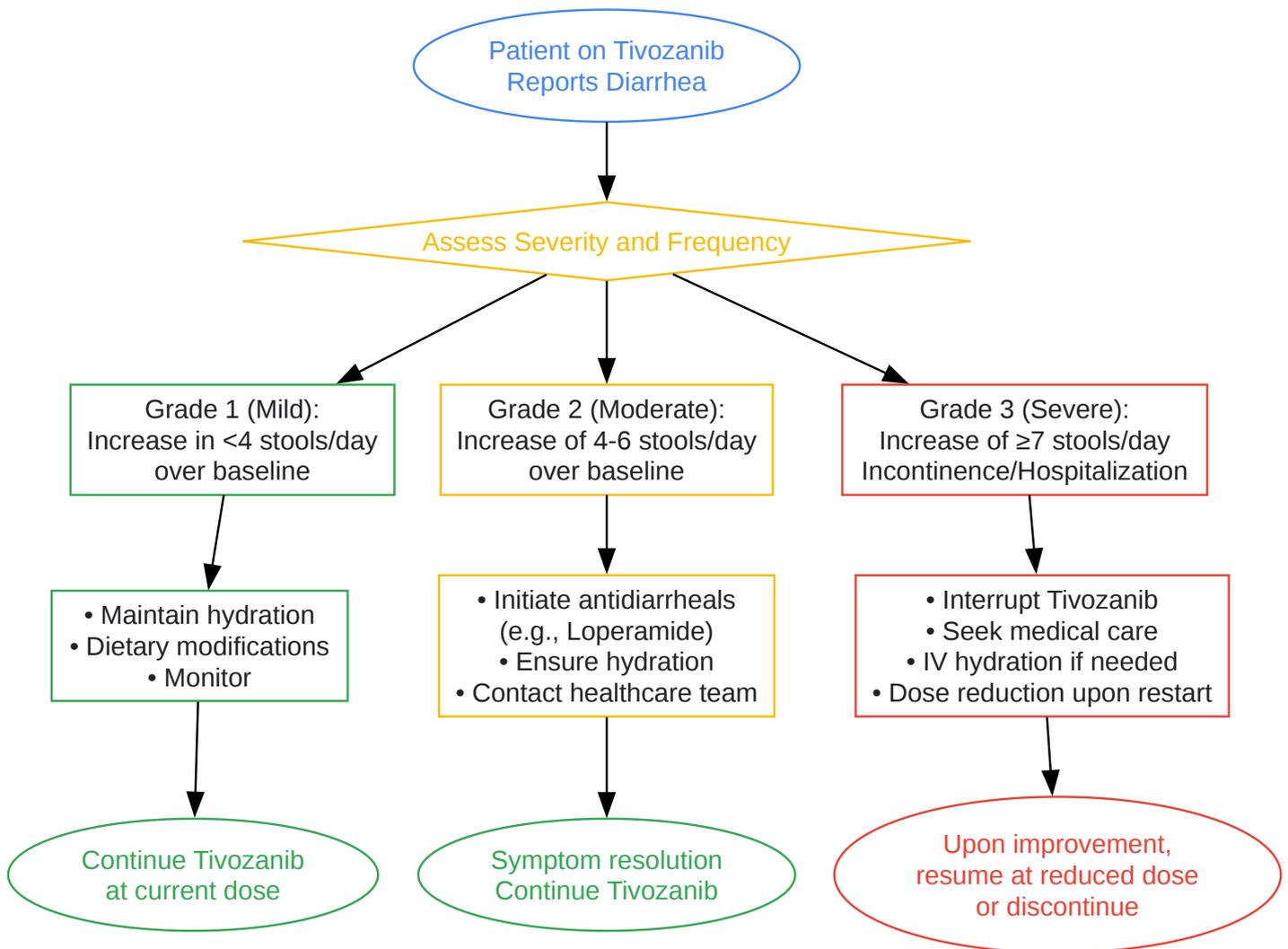
Incidence and Severity of Diarrhea with Tivozanib

Diarrhea is a frequently observed side effect. The table below summarizes quantitative data from clinical studies and post-marketing safety information.

Source / Study	Reported Incidence	Notes on Severity
GoodRx (based on prescribing information) [1]	43%	Listed as a common side effect.
TIVO-3 Trial (Clinical Cancer Research) [2]	Lower rates of grade 3-4 diarrhea vs. sorafenib.	Tivozanib demonstrated a favorable safety profile with lower high-grade toxicity compared to another TKI.
2024 Retrospective Study (PMC) [3]	--	Diarrhea was not highlighted among the most common or serious treatment-related adverse events in this heavily pre-treated cohort.

Clinical Management Protocol for Diarrhea

For researchers designing clinical trials or support programs, the following management strategies are recommended. The workflow for managing diarrhea during **tivozanib** treatment can be summarized as follows:



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General Supportive Care and Pharmacological Management

- **Dietary and Fluid Management:** Patients should be advised to stay well-hydrated to prevent dehydration and replace lost electrolytes. Dietary adjustments, such as eating small, frequent meals

and avoiding fatty, fried, or high-fiber foods that can worsen diarrhea, are recommended. A bland diet (e.g., bananas, rice, applesauce, toast) can be helpful [1].

- **Antidiarrheal Medication:** For active diarrhea, the use of over-the-counter **loperamide (Imodium)** is a standard first-line pharmacological intervention [1]. Dosing should follow product guidelines or clinical judgment.

Dose Modification Guidelines

For severe or persistent diarrhea, temporary treatment interruption and dose reduction are standard management strategies [4] [5]. The following protocol is recommended:

- **Interrupt FOTIVDA** dosing for **Grade 2 or 3 diarrhea** that is not controlled with supportive care.
- **Resume FOTIVDA** at a **reduced dose** (e.g., 0.89 mg once daily) when the adverse event resolves to Grade 0 or 1 [4].
- **Permanently discontinue FOTIVDA** for **Grade 4 diarrhea** or for any grade that requires a treatment interruption of more than 3 weeks [4].

Clinical Pharmacology and TKI Class Effect

Diarrhea is a known class effect of Vascular Endothelial Growth Factor Receptor (VEGFR) Tyrosine Kinase Inhibitors (TKIs) like **tivozanib** [6]. **Tivozanib** is a potent VEGFR inhibitor designed to have a limited off-target toxicity profile, which may contribute to its **lower incidence of high-grade diarrhea compared to other TKIs like sorafenib** [3] [2]. The mechanism is often attributed to the expression of VEGFR in the gastrointestinal tract mucosa.

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References

1. Fotivda (tivozanib): Uses, Side Effects, Dosage & Reviews [goodrx.com]
2. Tivozanib for Relapsed or Refractory Renal Cell Carcinoma [pmc.ncbi.nlm.nih.gov]

3. Efficacy, Safety, and Tolerability of Tivozanib in Heavily ... [pmc.ncbi.nlm.nih.gov]
4. Tivozanib (oral route) - Side effects & dosage [mayoclinic.org]
5. Tivozanib: MedlinePlus Drug Information [medlineplus.gov]
6. Tivozanib in Clear-Cell RCC: Adverse Event Management ... [cancernetwork.com]

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